

6-Fluoro-1H-indazole-5-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: 6-Fluoro-1H-indazole-5-carbonitrile

Cat. No.: B1344723

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Technical Dossier: 6-Fluoro-1H-indazole-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physicochemical properties of **6-Fluoro-1H-indazole-5-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The information is presented to support research and development activities.

Physicochemical Data

The fundamental molecular properties of **6-Fluoro-1H-indazole-5-carbonitrile** are summarized in the table below. These values are critical for experimental design, including reaction stoichiometry, analytical characterization, and formulation development.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₄ FN ₃	[1]
Molecular Weight	161.14 g/mol	[1]
CAS Number	633327-11-4	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **6-Fluoro-1H-indazole-5-carbonitrile** are often proprietary or described within patent literature. For researchers requiring specific synthetic methodologies, a thorough review of chemical synthesis databases and patent filings is recommended. Standard analytical procedures for compound characterization would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure.
- Mass Spectrometry (MS): To confirm the molecular weight and elemental composition.
- High-Performance Liquid Chromatography (HPLC): To determine purity.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name and its fundamental molecular identifiers.



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Chemical Identity and Molecular Properties.

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References

- 1. chemscene.com [chemscene.com]

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